

Frentizole pharmacokinetics vs other immunosuppressants

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Frentizole

CAS No.: 26130-02-9

Cat. No.: S528488

[Get Quote](#)

Frentizole at a Glance

Frentizole is an early immunosuppressive agent with a benzothiazole core [1] [2] [3]. While its detailed pharmacokinetic profile is not established, recent research has uncovered new potential applications.

- **Known Mechanism:** Historically classified as an immunosuppressive agent, though its specific molecular target in this context is not well-defined in the available literature [1].
- **Modern Research Focus:** **Frentizole** is now primarily investigated as a **senomorphic agent** and an inhibitor of the **mTOR signaling pathway** [4]. It also inhibits **17β-HSD10**, an enzyme implicated in Alzheimer's disease, which has become a significant new research direction [5].
- **Current Status:** **Frentizole** is not a clinically used immunosuppressant but serves as a **chemical starting point** for developing new therapeutics for aging-related diseases and CNS disorders [4] [5].

Comparison with Established Immunosuppressants

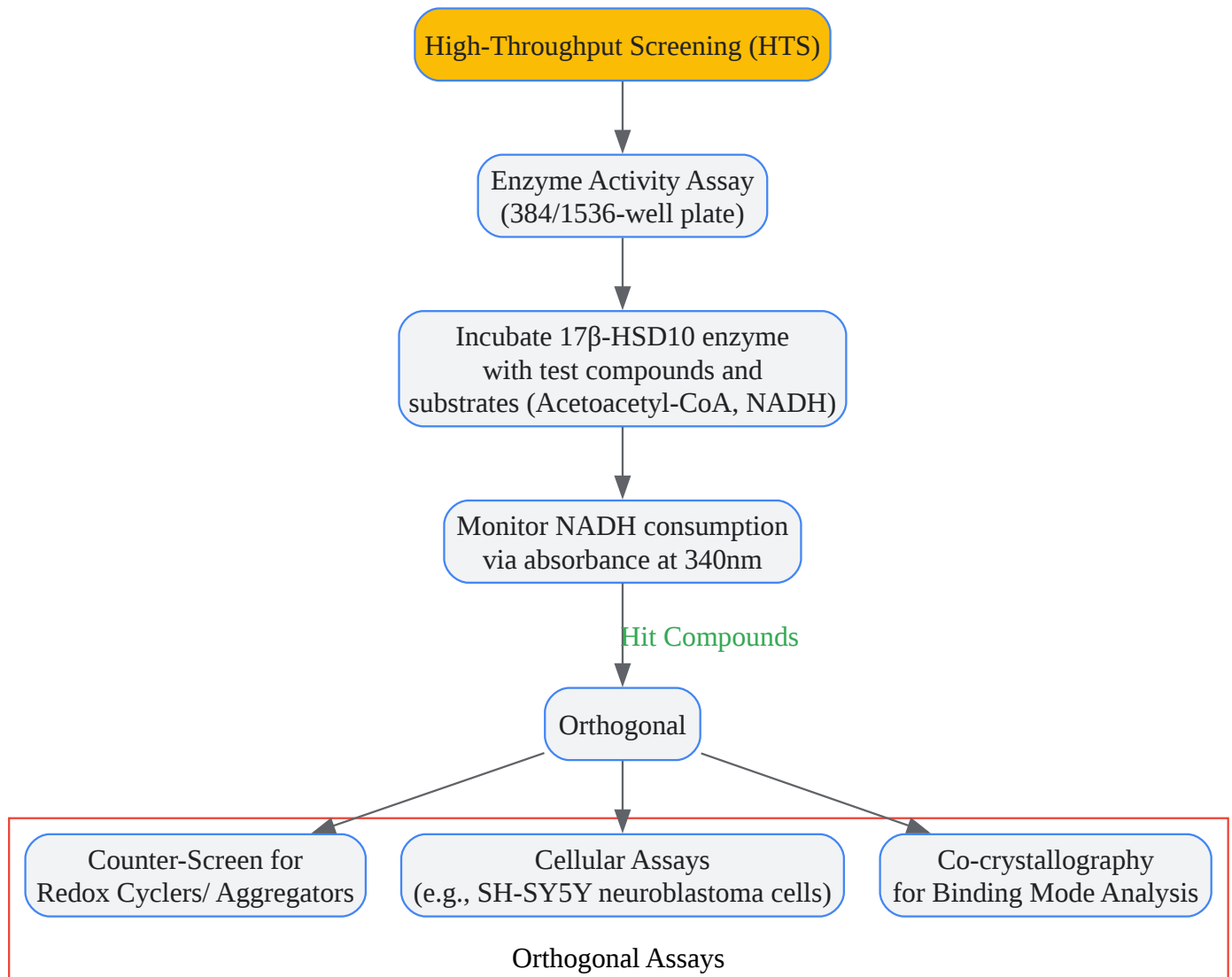
The table below contrasts **Frentizole** with common immunosuppressants for which detailed pharmacokinetic data is available. This highlights the information gap surrounding **Frentizole**.

| Drug | Primary Mechanism of Action | Key Pharmacokinetic Challenges | Therapeutic Drug Monitoring |
|-----------------------------|---|--|---|
| Frentizole | mTOR inhibition; 17 β -HSD10 inhibition [4] [5] | Detailed human ADME/PK data not available in public literature. | Not applicable (Not in clinical use) |
| Tacrolimus | Calcineurin inhibitor (CNI) | Narrow therapeutic index, high inter-/intra-patient variability , extensive metabolism by CYP3A4/5, influenced by drug-drug interactions, food, and genetics [6] [7]. | Essential; based on trough concentration (C ₀). CYP3A5 genotyping guides initial dosing [7]. |
| Sirolimus | mTOR inhibitor | Similar to tacrolimus: variable bioavailability, CYP3A4 metabolism, subject to drug interactions [8]. | Essential; based on trough concentration (C ₀) [8]. |
| Mycophenolate Mofetil (MPA) | Inosine monophosphate dehydrogenase inhibitor | Enterohepatic recirculation causes secondary concentration peaks; plasma protein binding can be variable [8]. | Monitoring exposure (AUC) is more reliable than C ₀ , though complex [8]. |

Experimental Data & Methodologies

While **Frentizole's** human PK is unknown, its recent biological activities are supported by robust experimental data.

- **mTOR Inhibition & Senomorphic Assays:** The discovery of **Frentizole's** new properties involved **cellular senescence models**. Experiments typically treat human fibroblasts or other cell lines with compounds, then assess senescence markers like **SA- β -galactosidase activity** and the **Senescence-Associated Secretory Phenotype (SASP)**. **Frentizole** demonstrated an ability to suppress these age-related markers [4].
- **17 β -HSD10 Inhibition for Alzheimer's Disease:** **Frentizole** was identified as an inhibitor of 17 β -HSD10 via **high-throughput screening (HTS)**. The standard experimental protocol is outlined below [5]:



[Click to download full resolution via product page](#)

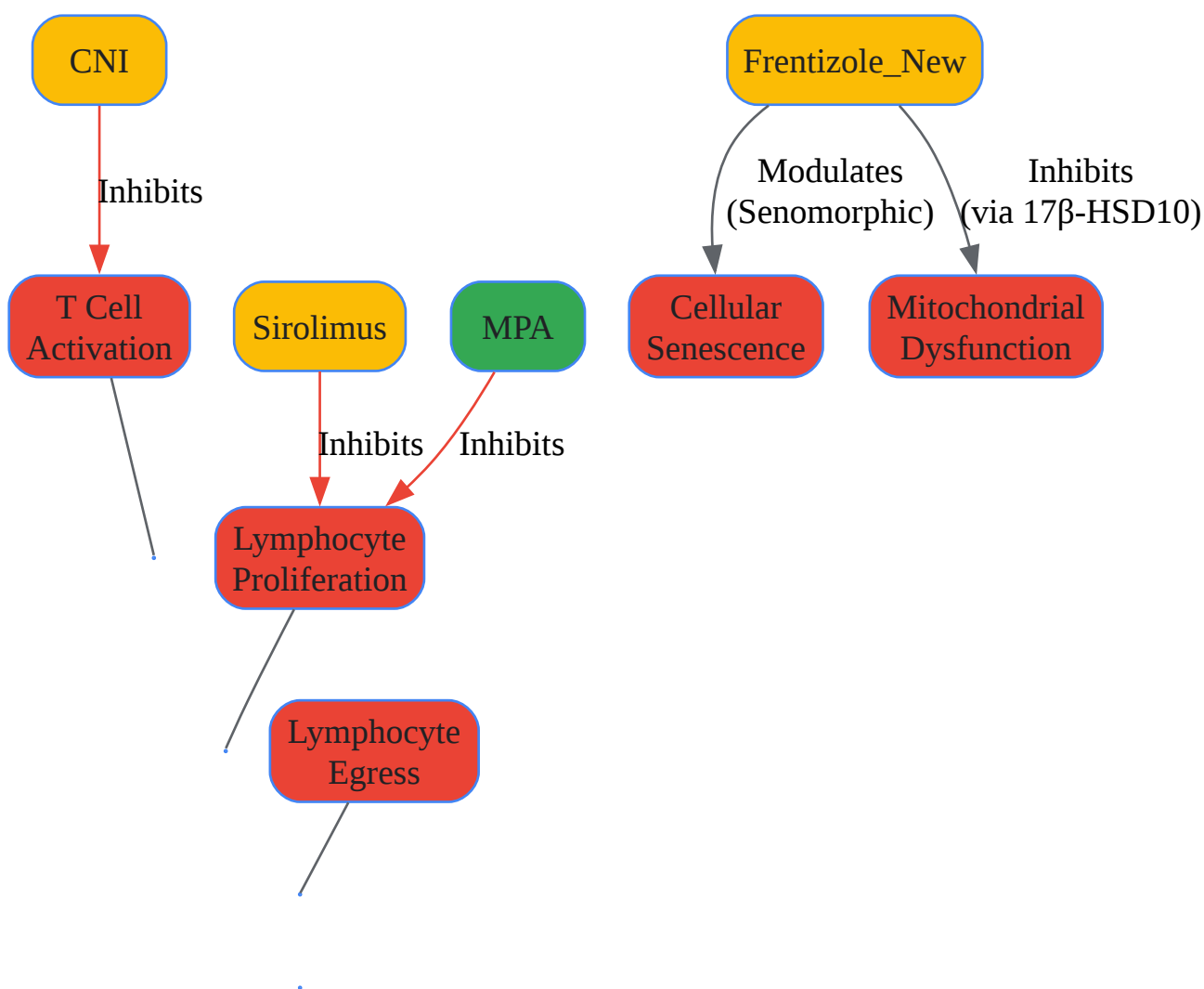
Research Implications and Future Directions

The lack of **Frentizole** pharmacokinetic data presents both a challenge and an opportunity for researchers.

- **Key Knowledge Gap:** The absence of definitive ADME data for **Frentizole** is a major obstacle in repurposing or developing it for human therapy. Future work requires comprehensive preclinical PK

studies.

- **Strategic Considerations:** When designing a comparison guide, it is scientifically critical to clearly state that **Frentizole** is a **preclinical and experimental tool compound**, not a direct clinical competitor to drugs like tacrolimus or sirolimus. The focus should be on its novel mechanisms and potential as a scaffold for new drug discovery in non-immunosuppressive areas [4] [5].
- **Pathway Visualization:** The following diagram summarizes the key signaling pathways modulated by **Frentizole** and other listed immunosuppressants, illustrating their distinct and overlapping molecular targets.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , a novel immunosuppressive, and azathioprine: their... Frentizole [pmc.ncbi.nlm.nih.gov]
2. Benzothiazole-Based Therapeutics: FDA Insights and ... [mdpi.com]
3. Condensation Reactions of 2-Aminothiophenoles to Afford 2 ... [pmc.ncbi.nlm.nih.gov]
4. Frentizole derivatives with mTOR inhibiting and ... [sciencedirect.com]
5. High-Throughput Screening of Potent Drug-like Molecules ... [pmc.ncbi.nlm.nih.gov]
6. Tacrolimus Pharmacokinetics in Pediatric Liver Transplant ... [pubmed.ncbi.nlm.nih.gov]
7. State of Art of Dose Individualization to Support tacrolimus ... [frontierspartnerships.org]
8. Comparison of the efficacy and safety of low-dose ... [frontiersin.org]

To cite this document: Smolecule. [Frentizole pharmacokinetics vs other immunosuppressants].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528488#frentizole-pharmacokinetics-vs-other-immunosuppressants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com